

# Chemical structure and IUPAC name of 3-Benzyloxy-1-propanol

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## Compound of Interest

Compound Name: 3-Benzyloxy-1-propanol

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## An In-depth Technical Guide to 3-Benzyloxy-1-propanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Benzyloxy-1-propanol**, a versatile organic building block. It details its chemical identity, physical properties, synthesis, and characterization, presenting data in a structured format for scientific and research applications.

### Chemical Identity and Structure

**3-Benzyloxy-1-propanol**, also known as 1,3-propanediol monobenzyl ether, is an organic compound featuring both an ether and a primary alcohol functional group.<sup>[1]</sup> Its unique structure makes it a useful intermediate in various organic syntheses.<sup>[1][2]</sup>

- IUPAC Name: 3-(benzyloxy)propan-1-ol<sup>[3]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>14</sub>O<sub>2</sub><sup>[3][4]</sup>
- CAS Number: 4799-68-2<sup>[3][4]</sup>

The chemical structure consists of a propanol backbone where the oxygen atom at position 3 is protected by a benzyl group.

**Figure 1: Chemical Structure of 3-Benzoyloxy-1-propanol**

## Physicochemical Properties

The quantitative properties of **3-Benzoyloxy-1-propanol** are summarized below. These values are critical for experimental design, including reaction setup and purification procedures.

Property	Value	Reference(s)
Molecular Weight	166.22 g/mol	[1][4]
Appearance	Clear, colorless liquid	[3]
Boiling Point	111-114 °C at 2 mmHg	[5]
Density	1.049 g/mL at 25 °C	[5]
Flash Point	113 °C (235.4 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.516	[1]

## Synthesis Protocol

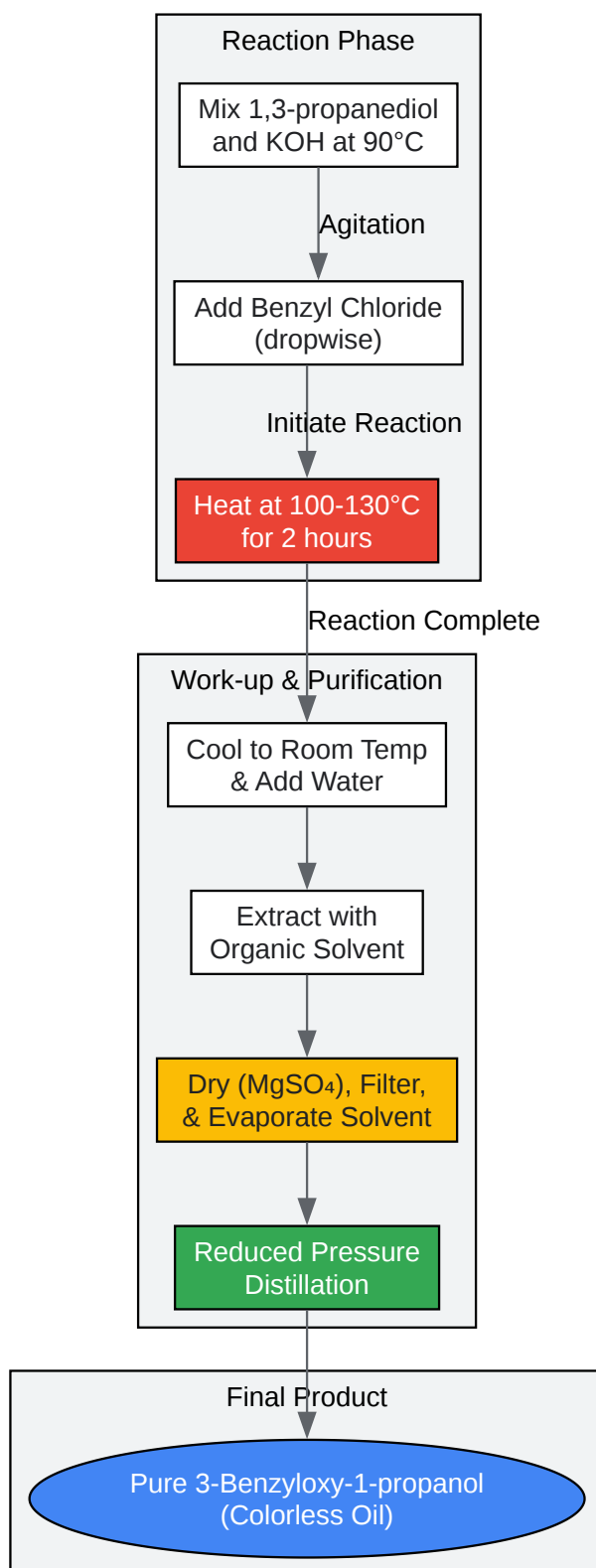
A common method for the synthesis of **3-Benzoyloxy-1-propanol** involves the Williamson ether synthesis, reacting 1,3-propanediol with benzyl chloride in the presence of a base.[4][6]

Materials:

- 1,3-propanediol
- Potassium hydroxide (KOH), solid
- Benzyl chloride
- Xylene (optional solvent)[6]
- Water
- Diethyl ether or Methylene chloride for extraction[6]
- Magnesium sulfate (MgSO<sub>4</sub>) for drying

## Experimental Procedure:

- **Reaction Setup:** To a round-bottom flask, add 1,3-propanediol (e.g., 0.79 mol) and solid potassium hydroxide (e.g., 0.32 mol). The KOH acts as a base and helps to remove trace moisture.[\[4\]](#)
- **Addition of Reagent:** While agitating the mixture at 90°C, slowly add benzyl chloride (e.g., 0.32 mol) using a dropping funnel.[\[4\]](#)
- **Reaction:** Increase the temperature to 100-130°C and maintain for 2 hours.[\[4\]](#)[\[6\]](#)
- **Work-up:** Cool the reaction mixture to room temperature. Add water to dissolve the salts and extract the organic phase with a suitable solvent like diethyl ether or methylene chloride.[\[4\]](#)  
[\[6\]](#)
- **Purification:** Wash the combined organic extracts with water, dry over anhydrous MgSO<sub>4</sub>, filter, and remove the solvent by rotary evaporation.[\[6\]](#)
- **Final Product:** The crude product is purified by reduced pressure distillation to yield **3-Benzyloxy-1-propanol** as a colorless oil.[\[4\]](#) A typical yield for this procedure is approximately 77%.[\[4\]](#)



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**Figure 2:** Workflow for the Synthesis of **3-Benzyloxy-1-propanol**

## Characterization Data

The identity and purity of synthesized **3-Benzyloxy-1-propanol** are confirmed using standard analytical techniques.

<sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum provides key structural information.

- <sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>) δ (ppm): 7.36-7.28 (m, 5H, Ar-H), 4.51 (s, 2H, -O-CH<sub>2</sub>-Ph), 3.79-3.75 (m, 2H, -CH<sub>2</sub>-OH), 3.66-3.64 (t, J=5.5 Hz, 2H, -O-CH<sub>2</sub>-), 2.44 (br, s, 1H, -OH), 1.88-1.83 (m, 2H, -CH<sub>2</sub>-CH<sub>2</sub>-CH<sub>2</sub>-).[4]

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups. The spectrum is expected to show a broad absorption band for the hydroxyl (-OH) group and characteristic peaks for the C-O ether linkage and the aromatic ring. A conforming infrared spectrum is a standard quality control specification.[3]

Gas Chromatography (GC): GC is employed to assess the purity of the final product. A purity of ≥96.0% is commercially available.[3]

## Safety and Handling

**3-Benzyloxy-1-propanol** is an irritant and requires careful handling in a laboratory setting.

Hazard Class	GHS Codes	Precautionary Statements
Skin Irritation	H315	P264, P280, P302+P352
Eye Irritation	H319	P280, P305+P351+P338
Respiratory Irritation	H335	P261, P271, P304+P340

Handling Recommendations:

- Use in a well-ventilated area or fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[7]

- Avoid breathing vapors.[7]
- Store in a dry, well-sealed container at room temperature.[1]

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## References

- 1. 3-Benzyloxy-1-propanol price,buy 3-Benzyloxy-1-propanol - chemicalbook [chemicalbook.com]
- 2. 3-Benzyloxy-1-propanol 97 4799-68-2 [sigmaaldrich.com]
- 3. 436570050 [thermofisher.com]
- 4. 3-Benzyloxy-1-propanol synthesis - chemicalbook [chemicalbook.com]
- 5. 3-Benzyloxy-1-propanol | 4799-68-2 [chemicalbook.com]
- 6. prepchem.com [prepchem.com]
- 7. 3-Benzyloxy-1-propanol, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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